

CAS number 220043-41-6 properties and structure

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Compound of Interest

Compound Name: *3-Isopropyl-5-methoxybenzoic acid*
Cat. No.: *B7966607*

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Technical Guide: (S)-(+)-N-3-Benzyl nirvanol (Catalog Ref: sc-220043)

Executive Summary: Identification & CAS Clarification Note on CAS Number 220043-41-6: The string "220043-41-6" does not correspond to a valid Chemical Abstracts Service (CAS) registry number based on standard checksum validation and public indexing. It is highly probable that this identifier is a conflation of the catalog number sc-220043 (used by major suppliers like Santa Cruz Biotechnology) and a misapplied suffix.

The compound corresponding to catalog number 220043 is (S)-(+)-N-3-Benzyl nirvanol (CAS 790676-40-3).^{[1][2]} This guide focuses on the properties, mechanism, and experimental application of this specific compound, a critical tool in drug development for characterizing CYP2C19 metabolic pathways.

Part 1: Chemical Identity & Properties

(S)-(+)-N-3-Benzyl nirvanol is a potent, selective, and stereospecific inhibitor of the cytochrome P450 2C19 (CYP2C19) enzyme. It is structurally derived from nirvanol (5-ethyl-5-phenylhydantoin) by the addition of a benzyl group at the N-3 position, enhancing its lipophilicity and binding affinity.

Physicochemical Specifications

Property	Data
Chemical Name	(S)-(+)-3-Benzyl-5-ethyl-5-phenylhydantoin
Valid CAS Number	790676-40-3
Catalog Reference	sc-220043 (Santa Cruz Biotechnology)
Molecular Formula	C ₁₈ H ₁₈ N ₂ O ₂
Molecular Weight	294.35 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO (>10 mg/mL), Methanol; sparingly soluble in water
Chirality	S-enantiomer (active form for CYP2C19 inhibition)
Purity Standard	typically ≥98% (HPLC)

Part 2: Mechanism of Action & Biological Activity

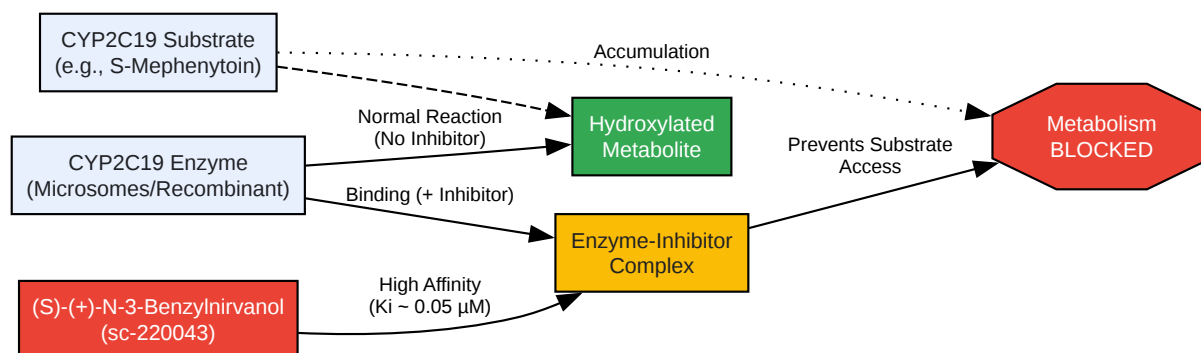
Selective CYP2C19 Inhibition

In drug development, characterizing the metabolic stability of a New Chemical Entity (NCE) is paramount. CYP2C19 is a major metabolizing enzyme for drugs such as clopidogrel, omeprazole, and diazepam.

- **Mechanism:** (S)-(+)-N-3-Benzylirvanol binds to the active site of CYP2C19. The benzyl group facilitates hydrophobic interactions within the substrate-binding pocket, while the hydantoin core coordinates with the heme iron or adjacent residues, effectively blocking the oxidation of other substrates.
- **Stereoselectivity:** The (S)-enantiomer exhibits significantly higher potency compared to the (R)-enantiomer. This stereospecificity is crucial for validating that observed metabolic inhibition is due to specific CYP2C19 blockade rather than non-specific protein binding.

- Application: It serves as a positive control inhibitor in in vitro drug-drug interaction (DDI) studies. Regulatory bodies (FDA, EMA, PMDA) require such studies to predict if a new drug will cause adverse events when co-administered with CYP2C19 substrates.

Pathway Visualization: CYP2C19 Inhibition Workflow



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Caption: Mechanism of CYP2C19 blockade by (S)-(+)-N-3-Benzyl nirvanol, preventing substrate metabolism in DDI assays.

Part 3: Experimental Protocols

Protocol 1: Reconstitution and Storage

- Solvent: Dimethyl sulfoxide (DMSO) is the preferred solvent.
- Concentration: Prepare a stock solution of 10 mM.
 - Calculation: Dissolve 2.94 mg of powder in 1 mL of anhydrous DMSO.
- Storage: Aliquot into amber vials to prevent light degradation. Store at -20°C. Stable for >6 months if freeze-thaw cycles are minimized.

Protocol 2: CYP2C19 Inhibition Assay (IC₅₀ Determination)

This protocol validates the inhibitory potential of an NCE using (S)-(+)-N-3-Benzylirivanol as the reference standard.

- Preparation of Microsomes:
 - Thaw Human Liver Microsomes (HLM) or recombinant CYP2C19 on ice.
 - Dilute to 0.5 mg/mL protein concentration in 100 mM Potassium Phosphate buffer (pH 7.4).
- Inhibitor Dilution Series:
 - Prepare serial dilutions of (S)-(+)-N-3-Benzylirivanol in buffer (range: 0.01 μ M to 10 μ M).
 - Note: Keep final DMSO concentration <0.1% to avoid solvent effects on enzyme activity.
- Incubation:
 - Mix: 20 μ L Microsomes + 20 μ L Inhibitor (or NCE) + 20 μ L Substrate (e.g., S-Mephenytoin, 50 μ M).
 - Pre-incubation: 5 minutes at 37°C.
 - Start Reaction: Add 20 μ L NADPH-generating system (1.3 mM NADP⁺, 3.3 mM Glucose-6-phosphate, 0.4 U/mL G6PDH).
 - Time: Incubate for 20 minutes at 37°C.
- Termination & Analysis:
 - Stop: Add 80 μ L ice-cold Acetonitrile containing internal standard.
 - Centrifuge: 3000 x g for 10 minutes to pellet protein.
 - Quantification: Analyze supernatant via LC-MS/MS monitoring the formation of 4'-hydroxymephenytoin.
- Data Analysis:

- Calculate % Activity relative to vehicle control.
- Plot log[Inhibitor] vs. % Activity to determine IC₅₀.
- Validation Criteria: The IC₅₀ of (S)-(+)-N-3-Benzylirivanol should fall within historical lab ranges (typically 0.1 – 0.5 μM).

References

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